

# In-Depth Technical Guide: Safety and Handling of Boc-N-Me-Phe-OH

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## Compound of Interest

Compound Name: Boc-N-Me-Phe-OH

Cat. No.: B558134

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This guide provides comprehensive safety and handling information for (2S)-2-[methyl-[(2-methylpropan-2-yl)oxycarbonyl]amino]-3-phenylpropanoic acid, commonly known as **Boc-N-Me-Phe-OH**. The information presented herein is crucial for ensuring a safe laboratory environment and maintaining the integrity of research involving this compound.

## Chemical and Physical Properties

**Boc-N-Me-Phe-OH** is a phenylalanine derivative widely used in peptide synthesis. The N-terminal tert-butoxycarbonyl (Boc) protecting group and the N-methylation of the alpha-amino group are key features that influence its reactivity and handling.

Property	Value
CAS Number	37553-65-4
Molecular Formula	C <sub>15</sub> H <sub>21</sub> NO <sub>4</sub>
Molecular Weight	279.33 g/mol
Appearance	White to off-white solid or powder
Melting Point	87 °C[1]
Boiling Point	405.0 ± 34.0 °C at 760 mmHg[1]
Density	1.1 ± 0.1 g/cm <sup>3</sup> [1]
Solubility	Soluble in organic solvents such as DMSO.[2]

## Safety and Hazard Information

While a specific, comprehensive safety data sheet (SDS) for **Boc-N-Me-Phe-OH** is not readily available, information from SDSs of closely related compounds, such as Boc-Phe(4-Me)-OH and N-Boc-Phe-OH, provides essential safety guidance.

### Hazard Identification:

- May be harmful if inhaled, causing respiratory tract irritation.
- May be harmful if swallowed.
- May cause skin and eye irritation upon contact.
- Not classified as a hazardous substance according to Regulation (EC) No. 1272/2008.

Signal Word: Warning

### Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Handling and Storage

Proper handling and storage are critical to maintain the quality of **Boc-N-Me-Phe-OH** and ensure the safety of laboratory personnel.

Aspect	Recommendation
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[3] Avoid contact with skin, eyes, and clothing. Use appropriate personal protective equipment (PPE).
Storage	Store in a tightly sealed container in a cool, dry place. Recommended storage as a powder is at -20°C for up to 3 years. Solutions in solvent can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.
Incompatible Materials	Strong oxidizing agents and strong acids.
Hazardous Decomposition	Under fire conditions, may produce carbon oxides (CO, CO <sub>2</sub> ) and nitrogen oxides (NO <sub>x</sub> ).

## Experimental Protocols

The following are general protocols for the handling and use of **Boc-N-Me-Phe-OH** in a laboratory setting.

### General Handling and Weighing of Powder

This protocol outlines the safe procedure for weighing and preparing **Boc-N-Me-Phe-OH** for an experiment.

Materials:

- **Boc-N-Me-Phe-OH** solid
- Appropriate Personal Protective Equipment (PPE): lab coat, safety glasses with side shields, nitrile gloves
- Chemical fume hood
- Spatula

- Weighing paper or boat
- Analytical balance
- Vial or flask for the experiment

#### Procedure:

- Ensure all necessary PPE is worn correctly before handling the compound.
- Perform all handling of the solid compound inside a certified chemical fume hood to control dust.
- Place a clean weighing paper or boat on the analytical balance and tare it.
- Carefully transfer the desired amount of **Boc-N-Me-Phe-OH** from its storage container to the weighing paper using a clean spatula. Avoid creating dust clouds.
- Record the exact weight of the compound.
- Transfer the weighed compound to the designated reaction vial or flask.
- Tightly seal the main storage container of **Boc-N-Me-Phe-OH** and return it to its proper storage location.
- Clean the spatula and the weighing area thoroughly.
- Dispose of any contaminated materials, such as weighing paper and gloves, in the appropriate chemical waste container.

## Use in Peptide Synthesis (Coupling Reaction)

This protocol provides a general method for the coupling of **Boc-N-Me-Phe-OH** to an amino acid ester in solution-phase peptide synthesis.

#### Materials:

- **Boc-N-Me-Phe-OH**

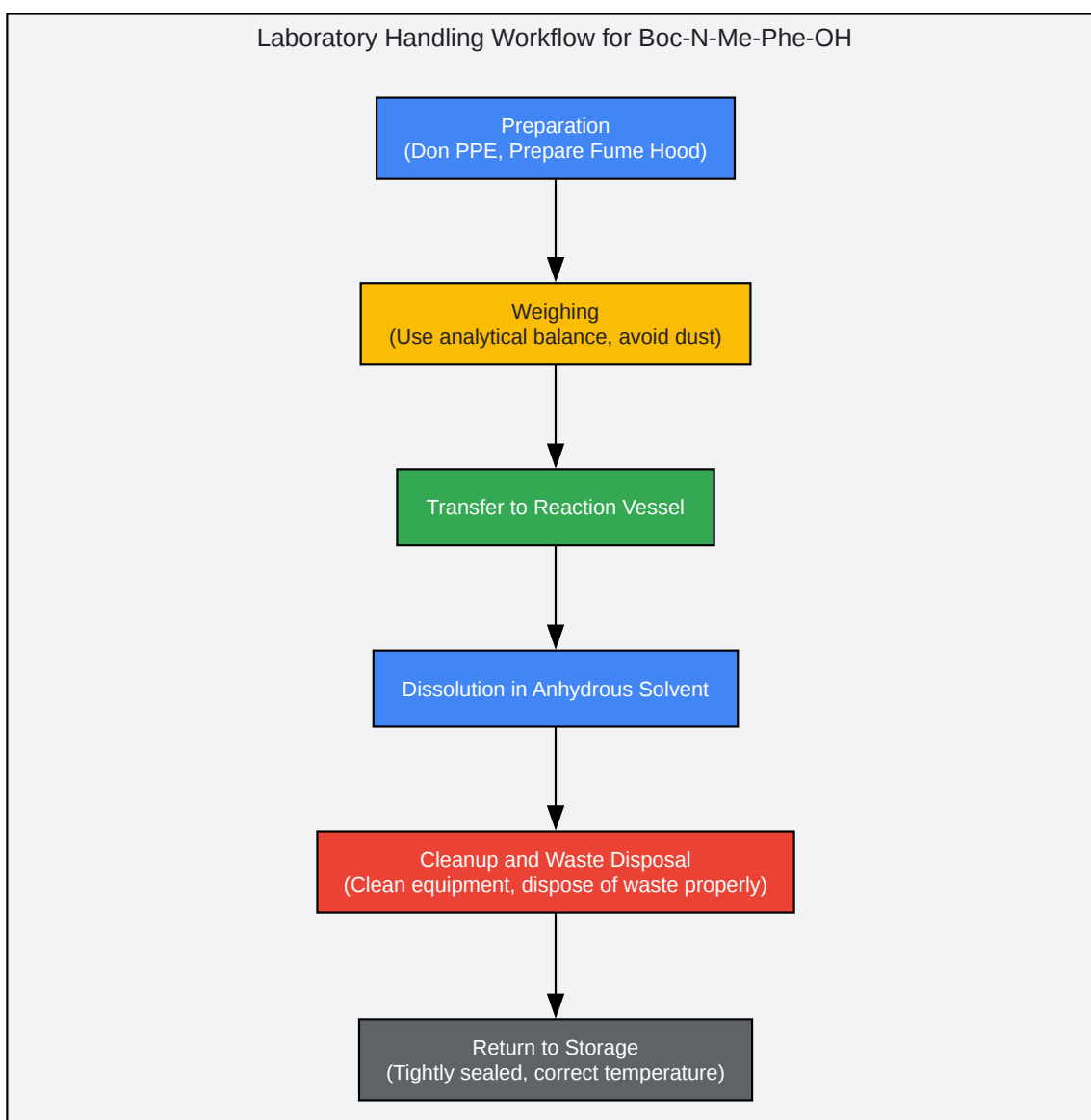
- Amino acid ester hydrochloride (e.g., H-Gly-OMe·HCl)
- Coupling reagent (e.g., HBTU, HATU)
- Base (e.g., DIPEA, NMM)
- Anhydrous solvent (e.g., DMF, DCM)
- Magnetic stirrer and stir bar
- Reaction flask
- Standard work-up and purification equipment

Procedure:

- In a clean, dry reaction flask, dissolve **Boc-N-Me-Phe-OH** (1.0 equivalent) in the appropriate anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- Add the coupling reagent (1.0-1.2 equivalents) to the solution and stir for a few minutes to activate the carboxylic acid.
- In a separate flask, dissolve the amino acid ester hydrochloride (1.0-1.2 equivalents) in the anhydrous solvent and add the base (2.0-2.5 equivalents) to neutralize the salt.
- Add the neutralized amino acid ester solution to the activated **Boc-N-Me-Phe-OH** solution.
- Allow the reaction to stir at room temperature for several hours, monitoring the progress by a suitable method (e.g., TLC or LC-MS).
- Upon completion, perform an appropriate aqueous work-up to remove excess reagents and byproducts.
- Dry the organic layer over an anhydrous drying agent (e.g., Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>), filter, and concentrate under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography or recrystallization.

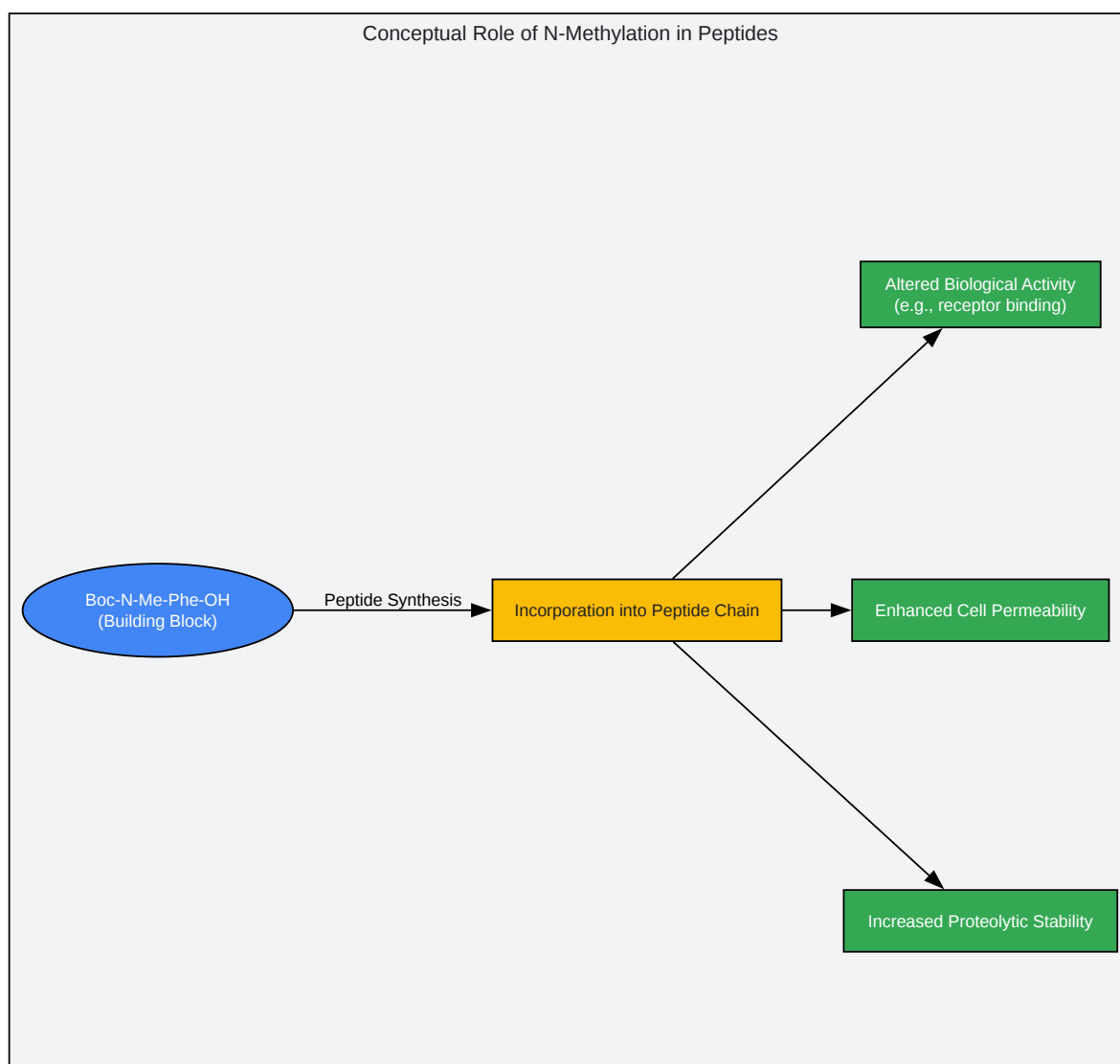
## Visualizations

The following diagrams illustrate key conceptual and practical aspects related to the use of **Boc-N-Me-Phe-OH**.



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Caption: A typical experimental workflow for handling **Boc-N-Me-Phe-OH** in a laboratory setting.



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Caption: The conceptual impact of incorporating an N-methylated amino acid like **Boc-N-Me-Phe-OH** into a peptide.

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## References

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